

2,6-Dihydroxybenzoic acid CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dihydroxybenzoic Acid

Cat. No.: B147525

[Get Quote](#)

An In-depth Technical Guide to 2,6-Dihydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,6-Dihydroxybenzoic acid** (2,6-DHBA), a significant organic synthetic intermediate. This document outlines its chemical properties, synthesis and purification protocols, and analytical methodologies, and discusses its biological activities and potential signaling pathway interactions.

Core Compound Data

2,6-Dihydroxybenzoic acid, also known as γ -Resorcylic acid or 2-Carboxyresorcinol, is a dihydroxybenzoic acid with the chemical formula $C_7H_6O_4$.

Property	Value	Source
CAS Number	303-07-1	[1][2]
Molecular Weight	154.12 g/mol	[3][4]
Appearance	White to off-white crystalline powder	[5]
Melting Point	165 °C (with decomposition)	[3]
Solubility	9.56 mg/mL in water	[3]
LogP	2.20	[3]

Synthesis and Purification Protocols

The primary method for synthesizing **2,6-Dihydroxybenzoic acid** is through the carboxylation of resorcinol. Several variations of this method exist, aiming to improve yield and purity.

Experimental Protocol: Carboxylation of Resorcinol

This protocol is a generalized representation of common synthesis methods.

Materials:

- Resorcinol
- Alkali metal salt (e.g., potassium carbonate)
- Carbon dioxide (CO₂)
- Solvent (e.g., absolute ethanol, glycerol)
- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄) for acidification

Procedure:

- Dissolve resorcinol in the chosen solvent in a high-pressure reactor.

- Add the alkali metal salt to the solution. The molar ratio of resorcinol to alkali metal salt is typically 1:1 to 1:1.2.
- Pressurize the reactor with carbon dioxide.
- Heat the reaction mixture to a temperature between 130-150°C and maintain a pressure of 1.35 to 1.45 MPa for 3 to 4 hours.
- After the reaction is complete, cool the mixture and release the pressure.
- Pour the reaction mixture into a dilute acid solution (e.g., 1M HCl) to precipitate the product.
- Collect the crude **2,6-Dihydroxybenzoic acid** by filtration and wash with water.

Experimental Protocol: Purification

Purification is crucial to separate 2,6-DHBA from its common byproduct, 2,4-dihydroxybenzoic acid.

Method 1: Selective Decomposition and Acid Precipitation

- Dissolve the crude product in an aqueous solution and adjust the pH to 4 or higher.
- Heat the solution to selectively decompose the 2,4-dihydroxybenzoic acid byproduct.
- Monitor the decomposition process using a suitable analytical method like liquid chromatography.
- After decomposition is complete, adjust the pH to 3 with an acid like sulfuric acid to precipitate any remaining insoluble impurities, which are then removed by filtration.
- Further acidify the filtrate to a pH of 1 and cool to approximately 5°C to crystallize the **2,6-dihydroxybenzoic acid**.
- Collect the purified crystals by filtration, wash with cold water, and dry at 70°C. A purity of over 98% can be achieved with this method.^{[6][7][8]}

Method 2: Chromatographic Purification For higher purity, chromatographic methods can be employed. A downstream process using an adsorber resin like Dowex® has been developed for the purification of enzymatically synthesized 2,6-DHBA.

- Load the reaction medium onto a chromatography column containing the adsorber resin.
- Elute the product using a solution such as 1 M HCl in methanol.
- Remove the methanol from the eluate via vacuum distillation to precipitate the 2,6-DHBA.
- Wash the precipitate with aqueous 1 M HCl to remove any remaining resorcinol.
- Dry the final product at 40°C to obtain 2,6-DHBA powder with a purity exceeding 99.8%.^[9]

Analytical Methods

The characterization and quality control of **2,6-Dihydroxybenzoic acid** can be performed using the following analytical techniques:

- High-Performance Liquid Chromatography (HPLC): HPLC is a common method for determining the purity of 2,6-DHBA and for separating it from its isomers.^[10] A mixed-mode Newcrom B column with a mobile phase of methanol or acetonitrile, water, and sulfuric acid can be used, with UV detection at 250 nm.^[10]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to confirm the chemical structure of **2,6-Dihydroxybenzoic acid**.^{[11][12]}
- Infrared (IR) Spectroscopy: IR spectroscopy can be used for the identification of functional groups present in the molecule.
- Mass Spectrometry (MS): Mass spectrometry provides information on the molecular weight and fragmentation pattern of the compound.

Biological Activity and Signaling Pathways

2,6-Dihydroxybenzoic acid itself is reported to have relatively weak biological activity, including poor DPPH radical scavenging and microbial growth inhibition.^{[4][13]} However, its

biological performance can be significantly enhanced when it forms complexes with divalent metal ions like Ni(II) and Co(II).^[13]

While specific signaling pathways directly modulated by **2,6-Dihydroxybenzoic acid** are not well-documented, phenolic acids as a class are known to exhibit a range of biological effects. They can act as antioxidants and may influence inflammatory responses by modulating signaling pathways such as NF- κ B.^[14] They can also interfere with microbial activity by acidifying the cytoplasm.^[14]

Visualizations

Synthesis and Purification Workflow

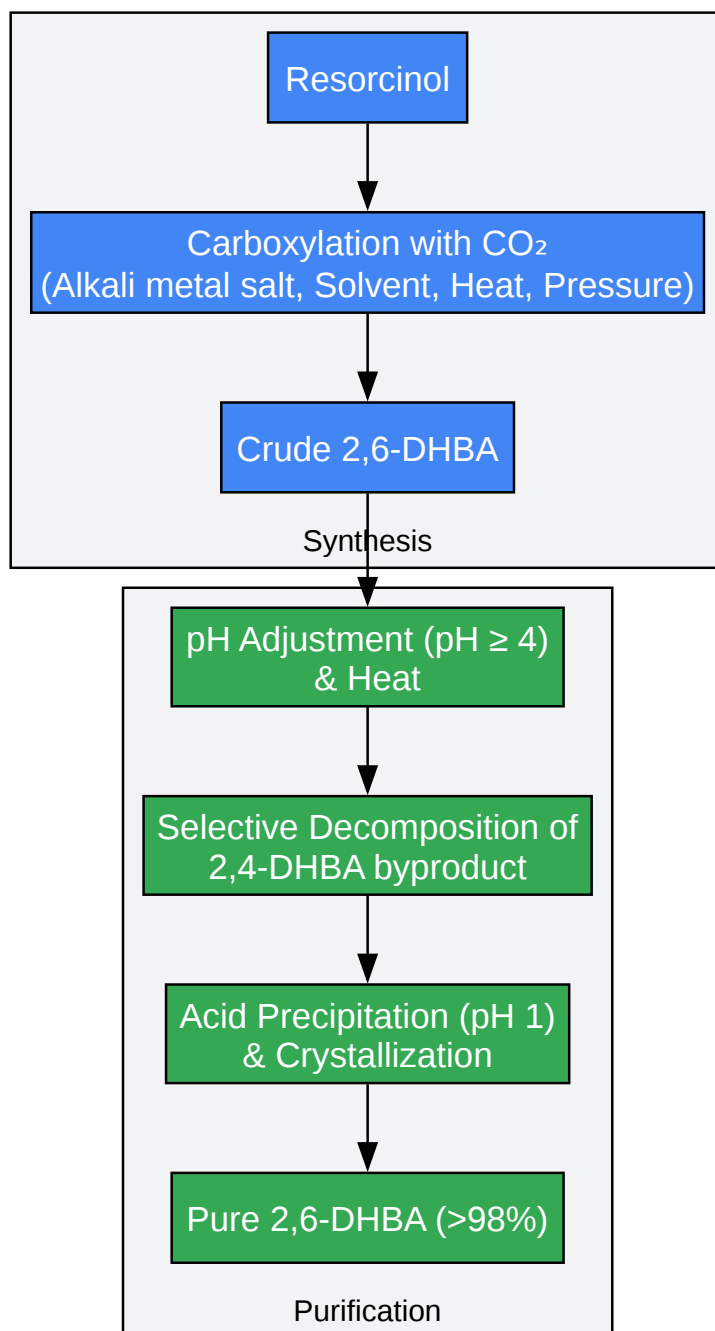


Figure 1: General Workflow for Synthesis and Purification of 2,6-Dihydroxybenzoic Acid

[Click to download full resolution via product page](#)

Figure 1: Synthesis and Purification Workflow

Potential Mechanism of Action for Phenolic Acids

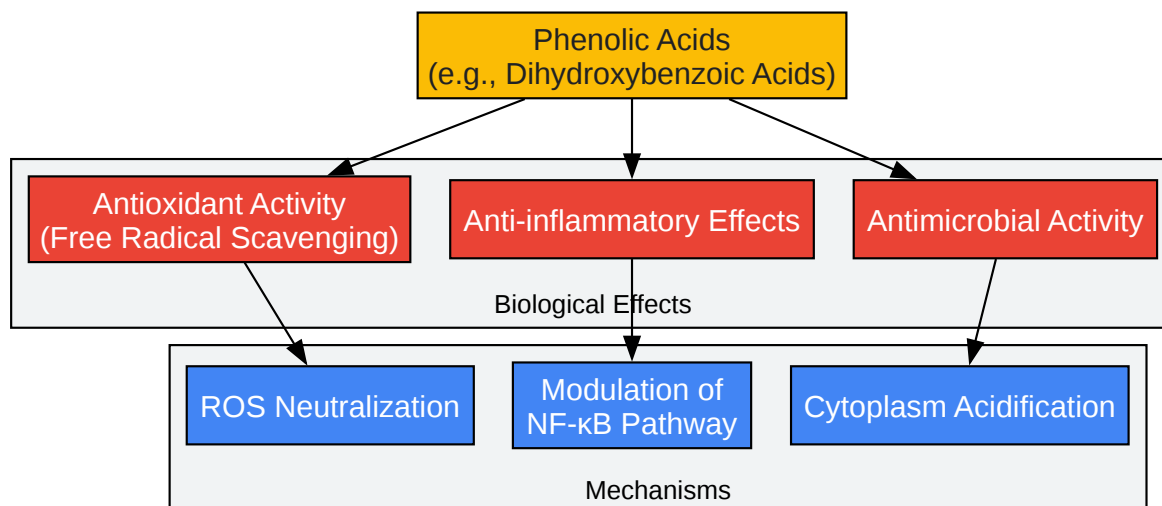


Figure 2: Potential Biological Actions of Phenolic Acids

[Click to download full resolution via product page](#)

Figure 2: Potential Mechanisms of Phenolic Acids

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. CN102211995A - Preparation method of 2,6-dihydroxybenzoic acid - Google Patents [patents.google.com]
- 3. 2,6-Dihydroxybenzoic Acid | C₇H₆O₄ | CID 9338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. selleckchem.com [selleckchem.com]
- 5. nbinn.com [nbinn.com]
- 6. US5304677A - Method for producing 2,6-dihydroxybenzoic acid - Google Patents [patents.google.com]

- 7. EP0552912A2 - Method for producing 2,6-dihydroxybenzoic acid - Google Patents [patents.google.com]
- 8. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 9. mdpi.com [mdpi.com]
- 10. 2,6-Dihydroxybenzoic acid | SIELC Technologies [sielc.com]
- 11. 2,6-Dihydroxybenzoic acid (303-07-1) 1H NMR spectrum [chemicalbook.com]
- 12. Plant-Derived and Dietary Hydroxybenzoic Acids—A Comprehensive Study of Structural, Anti-/Pro-Oxidant, Lipophilic, Antimicrobial, and Cytotoxic Activity in MDA-MB-231 and MCF-7 Cell Lines - PMC [pmc.ncbi.nlm.nih.gov]
- 13. medchemexpress.com [medchemexpress.com]
- 14. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [2,6-Dihydroxybenzoic acid CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147525#2-6-dihydroxybenzoic-acid-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com